

Technical Guide: CCK-8 Interaction with CCK1 vs. CCK2 Receptors[1]

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Compound of Interest

Compound Name: Cholecystokinin (26-33)

CAS No.: 80980-81-0

Cat. No.: B12718323

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Executive Summary

The interaction between Cholecystokinin-8 (CCK-8) and its receptors, CCK1 (formerly CCK-A) and CCK2 (formerly CCK-B), represents a classic model of ligand-directed selectivity in GPCR pharmacology.

The defining technical distinction lies in the sulfation state of the tyrosine residue at position 2 of the octapeptide. While CCK2 receptors are promiscuous, accepting both sulfated and non-sulfated forms with high affinity, CCK1 receptors function as a strict "sulfation sensor," exhibiting a >500-fold drop in affinity for non-sulfated ligands. This guide details the structural mechanisms, kinetic data, and validated protocols for studying these interactions.

Molecular Pharmacology: The Sulfation Switch

The Ligand: CCK-8

CCK-8 is the predominant neuronal and peripheral form of cholecystokinin.[1] Its bioactivity is dictated by the C-terminal octapeptide:[2]

- Sequence: Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂
- Critical Moiety: The sulfate group on Tyrosine (position 2 from N-terminus of the octapeptide, or position 7 from C-terminus).

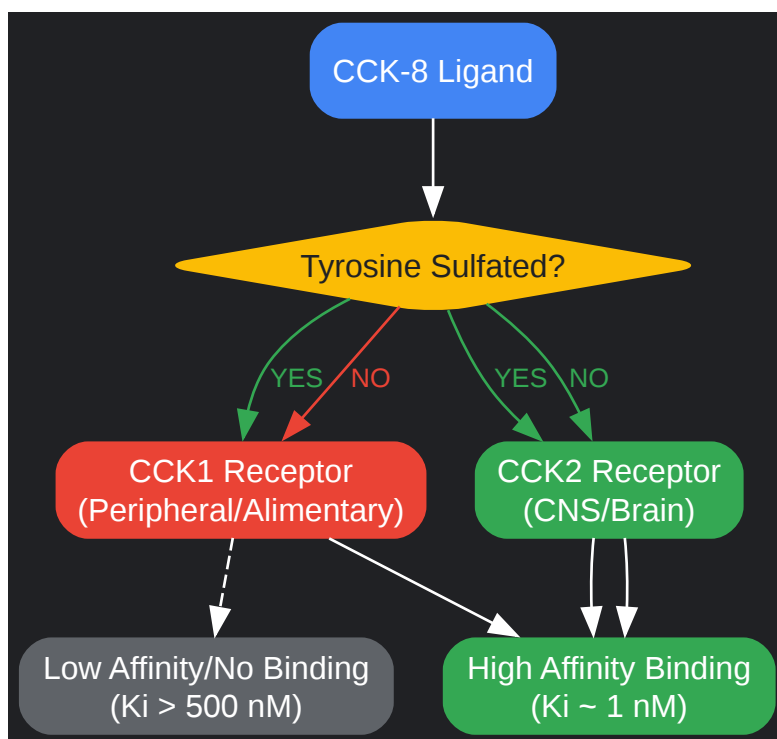
Receptor Architecture & Selectivity

Both receptors are Class A GPCRs, but they possess distinct orthosteric binding pockets that discriminate ligands based on post-translational modifications.

- CCK1 Receptor (Alimentary):
 - Mechanism: Relying on a "charge-distinct" pocket, the CCK1 receptor utilizes residue Arg197 (in Extracellular Loop 2) to form a critical salt bridge with the sulfated tyrosine of CCK-8s. Without this sulfate group, the peptide cannot stabilize the active conformation.
 - Selectivity: Highly selective for Sulfated CCK-8 (CCK-8s).
- CCK2 Receptor (Brain):
 - Mechanism: The binding pocket is more accommodating. It lacks the strict requirement for the sulfated tyrosine interaction for high-affinity binding, allowing it to bind Gastrin, CCK-8s, and Non-sulfated CCK-8 (CCK-8ns) with comparable affinity.
 - Selectivity: Non-selective regarding sulfation; binds the tetrapeptide pharmacophore (Trp-Met-Asp-Phe-NH₂).

Visualization: The Selectivity Logic

The following diagram illustrates the "decision tree" mechanism governing ligand binding.



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Caption: Logical flow of CCK receptor selectivity based on the sulfation state of the Tyrosine residue.

Binding Kinetics & Quantitative Data

The following data represents consensus

(Inhibition Constant) values derived from radioligand competition assays (

I-CCK-8) in transfected HEK293 or CHO cell lines.

Ligand	CCK1 Receptor Affinity ()	CCK2 Receptor Affinity ()	Selectivity Ratio (CCK1/CCK2)
CCK-8s (Sulfated)	0.6 – 1.0 nM	0.5 – 1.5 nM	~1 (Non-selective)
CCK-8ns (Non-sulfated)	> 500 nM	1.0 – 3.0 nM	> 500 (CCK2 Selective)
Gastrin-17	> 1000 nM	1.0 – 2.0 nM	> 1000 (CCK2 Selective)
CCK-4	> 10,000 nM	~5 – 10 nM	Highly CCK2 Selective

Key Insight for Experimental Design: When characterizing a mixed population of receptors (e.g., in native tissue), CCK-8ns is an essential tool. It effectively "masks" CCK2 receptors or selectively activates them without engaging CCK1, whereas CCK-8s activates both indiscriminately.

Signal Transduction Pathways[2][4][5]

Both receptors primarily couple to the

family, leading to intracellular calcium mobilization. However, CCK1 exhibits a unique "pleiotropic" coupling capability, particularly in high-cholesterol membrane environments.

Canonical Pathway ()

- Ligand binding induces conformational change.[3]
- activation stimulates Phospholipase C (PLC).
- Hydrolysis of PIP2 generates IP3 and DAG.
- Result: Rapid release of intracellular

(calcium flux).

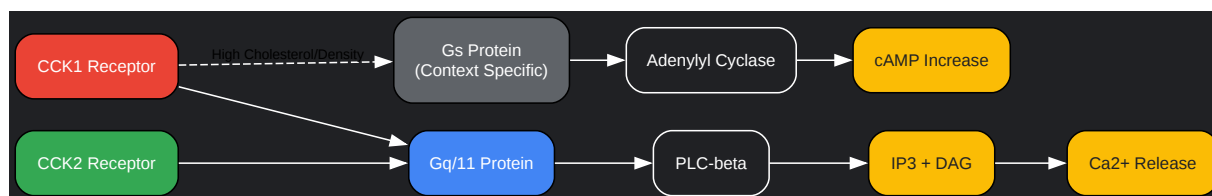
Divergent Signaling[1]

- CCK1: Can couple to

(stimulating cAMP) in specific physiological contexts (e.g., pancreatic acinar cells) or high receptor density. It is also highly sensitive to membrane cholesterol levels for stability.

- CCK2: Strictly

coupled in most contexts; involved in proliferation pathways (MAPK/ERK) relevant to gastric mucosal growth.



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Caption: Signal transduction cascades. Note the exclusive potential for CCK1 to couple with Gs under specific conditions.

Validated Experimental Protocols

Protocol A: Competitive Radioligand Binding Assay

Purpose: To determine affinity (

) of novel compounds against CCK-8s.

Materials:

- Radioligand: [

I]-CCK-8s (2000 Ci/mmol). Note: Do not use tritiated CCK-8 if high specific activity is required.

- Receptor Source: CHO-K1 or HEK293 membranes stably expressing hCCK1 or hCCK2.[\[2\]](#)
- Filters: Whatman GF/C filters pre-soaked in 0.3% Polyethyleneimine (PEI). Critical: PEI prevents the sticky peptide from binding to the filter glass.

Buffer Composition (Physiological pH 7.4):

- 50 mM HEPES or Tris-HCl
- 5 mM

(Essential for G-protein coupling integrity)

- 1 mM EGTA
- 0.2% BSA (Bovine Serum Albumin) - Mandatory: Prevents CCK peptide adsorption to plasticware.
- 0.1 mg/mL Bacitracin (Peptidase inhibitor).

Workflow:

- Preparation: Thaw membranes and homogenize gently in assay buffer.
- Incubation: In 96-well plates, mix:

- 50

L membranes (2–10

g protein).

- 50

L [

I]-CCK-8s (Final concentration ~0.1 nM).

- 50

L Competing Ligand (Concentration range

to

M).

- Equilibrium: Incubate at 25°C for 60 minutes. (Avoid 37°C to reduce degradation).
- Termination: Rapid vacuum filtration through PEI-treated GF/C filters.
- Wash: 3x washes with ice-cold buffer (50 mM Tris-HCl, pH 7.4, 0.2% BSA).
- Counting: Measure radioactivity in a gamma counter.

Protocol B: Functional Calcium Flux (FLIPR)

Purpose: To distinguish Agonist vs. Antagonist activity.

Workflow:

- Dye Loading: Load cells with Fluo-4 AM or Fura-2 AM (calcium indicators) for 30–60 mins at 37°C.
- Baselines: Measure baseline fluorescence for 10 seconds.
- Injection: Inject CCK-8s (Agonist control) or test compound.
- Measurement: Monitor fluorescence spike for 60–120 seconds.
- Data Analysis: Calculate
(potency) based on Peak Fluorescence - Baseline.

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